

Proper Disposal of Trifloxystrobin-d3: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Trifloxystrobin-d3

Cat. No.: B15140529

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The safe and compliant disposal of **Trifloxystrobin-d3** is critical for ensuring personnel safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **Trifloxystrobin-d3** waste in accordance with established safety protocols.

I. Immediate Safety and Handling Precautions

Before handling **Trifloxystrobin-d3**, it is imperative to be familiar with its hazard profile. This substance may cause an allergic skin reaction and is very toxic to aquatic life with long-lasting effects.^{[1][2]}

Personal Protective Equipment (PPE):

Always wear the following PPE when handling **Trifloxystrobin-d3**:

- **Gloves:** Chemical-resistant gloves are required. Inspect gloves before use and use proper removal techniques to avoid skin contact.^[2]
- **Eye Protection:** Safety glasses or a face shield should be worn.^[2]
- **Lab Coat:** A lab coat or other protective clothing is necessary to prevent skin contact.
- **Respiratory Protection:** If there is a risk of inhaling dust or aerosols, use a particulate filter respirator.^[3]

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[2]

II. Spill Management

In the event of a spill, follow these procedures to minimize exposure and environmental contamination:

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the product to enter drains.[2]
- Cleanup:
 - For solid spills, carefully sweep or shovel the material into a suitable, sealed container for disposal without creating dust.[2]
 - For liquid spills, absorb the remaining liquid with sand or another inert absorbent material and transfer it to a safe place.
- Decontamination: Clean the spill area thoroughly.
- Waste Disposal: Dispose of all contaminated materials as hazardous waste.

III. Disposal Procedures

Trifloxystrobin-d3 and its containers must be disposed of as hazardous waste. Improper disposal of this pesticide is a violation of federal law.[4]

Step-by-Step Disposal Protocol:

- Waste Collection:

- Collect all **Trifloxystrobin-d3** waste, including unused product and contaminated materials, in a designated and clearly labeled hazardous waste container.^[5]
- Ensure the container is suitable and kept closed.^[5]
- Labeling:
 - Label the waste container with "Hazardous Waste" and the full chemical name: **"Trifloxystrobin-d3"**.
 - Include the date of accumulation.
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area designated for hazardous waste.
 - Store away from incompatible materials.
- Professional Disposal:
 - Arrange for disposal through a licensed professional waste disposal service or an approved waste disposal plant.^{[2][6]}
 - Observe all federal, state, and local environmental regulations.

Container Disposal:

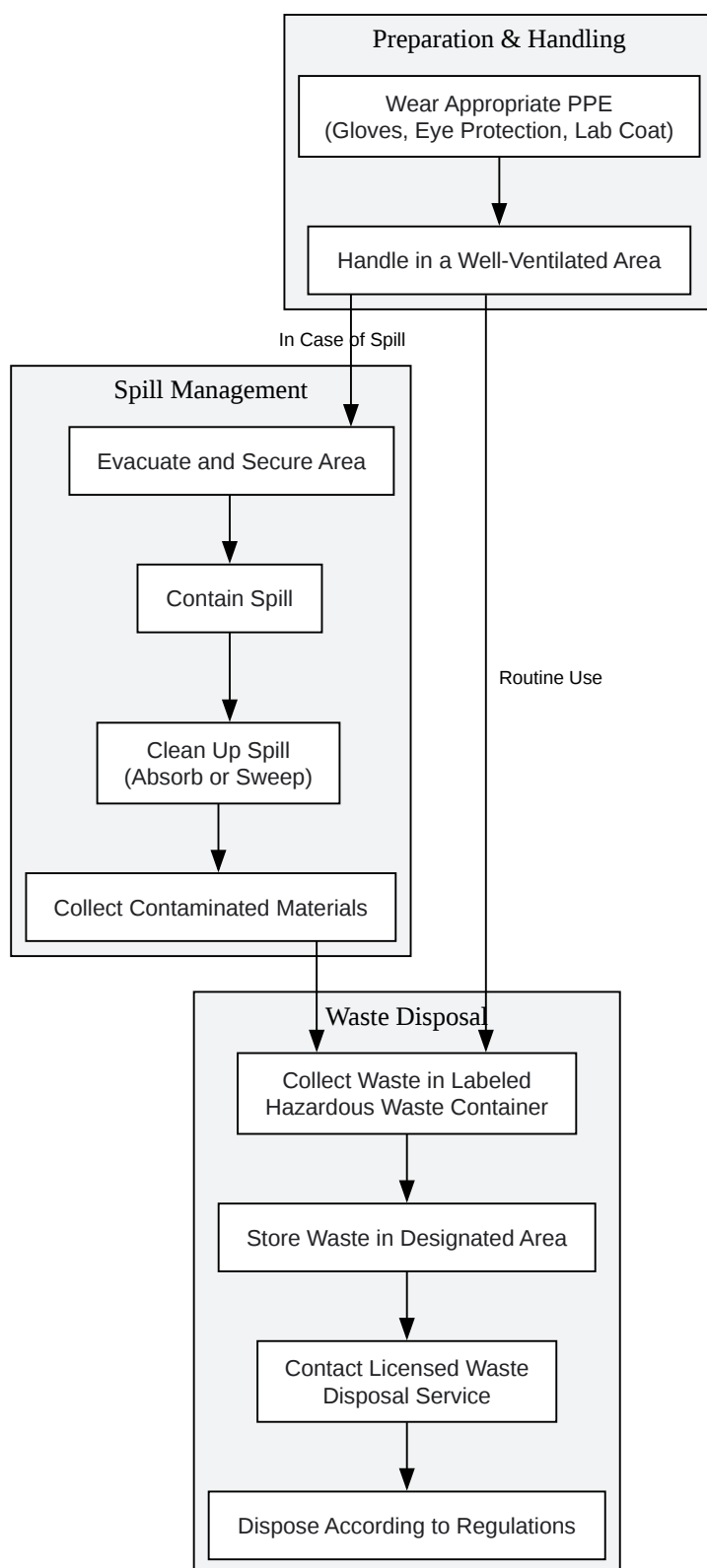
- Do not reuse or refill the original container.^[4]
- Empty containers should be triple-rinsed, with the rinsate collected as hazardous waste.^[4]
- The rinsed container can then be offered for recycling if available, or punctured and disposed of in a sanitary landfill or by incineration, as permitted by state and local authorities.^[4]

IV. Quantitative Data Summary

Property	Value	Reference
CAS Number	141517-21-7	[2]
Molecular Formula	C ₂₀ H ₁₉ F ₃ N ₂ O ₄	[2]
Molecular Weight	408.37 g/mol	[2]
Flash Point	> 70 °C	[1]
Density	1.36 g/cm ³ at 20 °C	[1]
Solubility in Water	Soluble	[1]

V. Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Trifloxystrobin-d3**.



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Caption: Workflow for the safe handling and disposal of **Trifloxystrobin-d3**.

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